

Core Chemical Identity and Molecular Structure

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	4-Methoxy-6-nitro-1,3-benzodioxole
CAS No.:	51068-95-2
Cat. No.:	B3269469

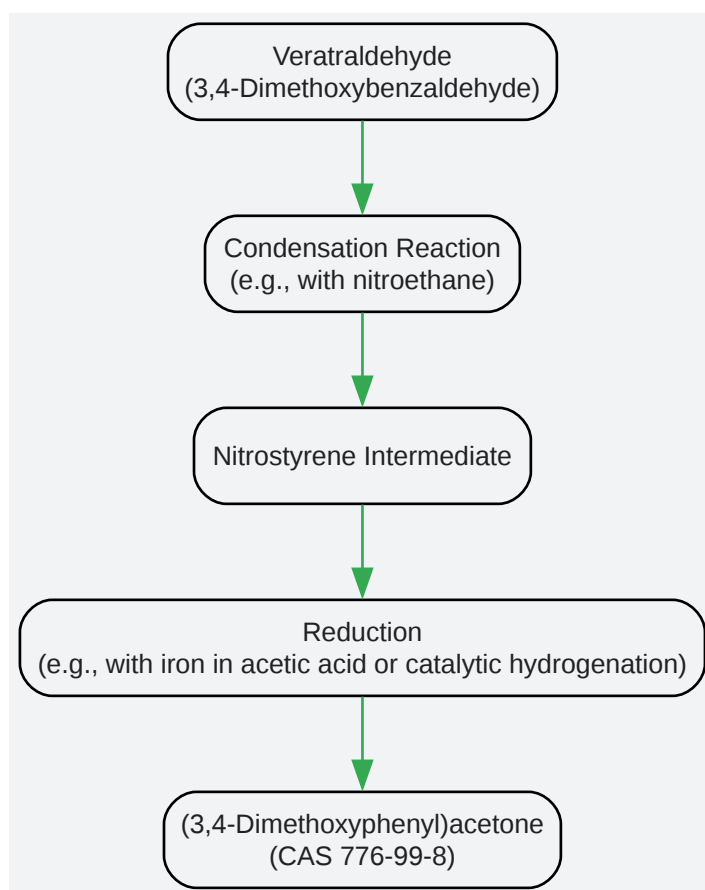
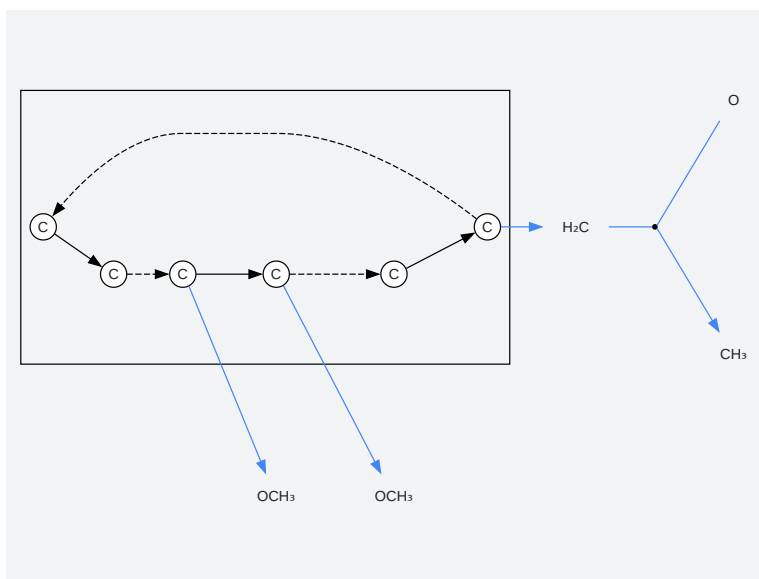
[Get Quote](#)

(3,4-Dimethoxyphenyl)acetone is an aromatic ketone that serves as a versatile building block in organic synthesis.^[1] Its structure is characterized by a phenyl ring substituted with two methoxy groups at the 3 and 4 positions and an acetone functional group.^[1] The presence of these specific functional groups dictates its chemical behavior and utility. The methoxy groups, for instance, are electron-donating, which can influence the reactivity of the aromatic ring, while the ketone moiety is a site for numerous chemical transformations.^[1]

A summary of its key identifiers is presented below.

Identifier	Value
CAS Registry Number	776-99-8[2]
IUPAC Name	1-(3,4-Dimethoxyphenyl)propan-2-one[3][4]
Synonyms	(3,4-Dimethoxyphenyl)acetone, Veratone, Veratryl acetone, 3,4-Dimethoxybenzyl methyl ketone[1][2][3][5]
Molecular Formula	C ₁₁ H ₁₄ O ₃ [6][7]
Molecular Weight	194.23 g/mol [6][8]
InChI	InChI=1S/C11H14O3/c1-8(12)6-9-4-5-10(13-2)11(7-9)14-3/h4-5,7H,6H2,1-3H3[2][3]
SMILES	<chem>O(C)C1=C(OC)C=C(CC(C)=O)C=C1</chem> [1]

The two-dimensional representation of the molecular structure is illustrated in the following diagram.



[Click to download full resolution via product page](#)

Caption: Generalized synthesis workflow for CAS 776-99-8.

Causality in Synthesis:

- **Condensation:** This initial step is crucial for forming the carbon-carbon bond that extends the side chain from the aromatic ring, setting the stage for the propanone structure.
- **Reduction:** The subsequent reduction of the intermediate (e.g., a nitrostyrene derivative) is the key transformation that converts the functional group into the desired ketone, yielding the final product.

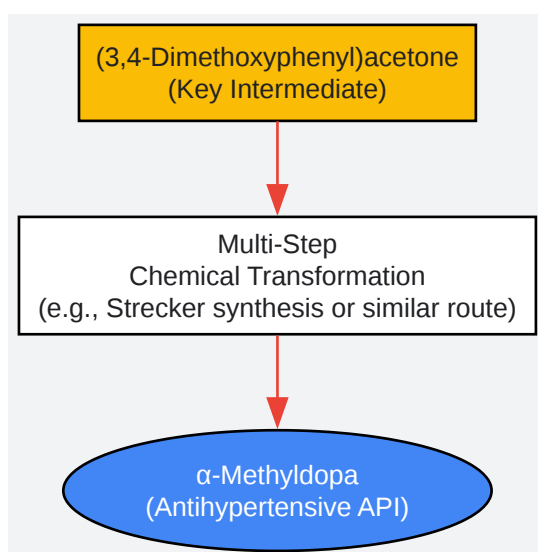
Chemical Reactivity

The reactivity of (3,4-Dimethoxyphenyl)acetone is dominated by its ketone functional group. This makes it a prime candidate for reactions such as:

- **Reductive Amination:** To produce various amine derivatives, a common strategy in pharmaceutical synthesis.
- **Condensation Reactions:** Further building of molecular complexity.
- **Oxidation/Reduction:** Modifying the ketone as required for a target molecule.

Applications in Pharmaceutical Development

The principal application of (3,4-Dimethoxyphenyl)acetone is its role as a key starting material in the synthesis of α -Methyldopa, an important antihypertensive drug. [1][4] The structure of (3,4-Dimethoxyphenyl)acetone contains the core carbon framework and the specific aromatic substitution pattern required to construct the more complex drug molecule.



[Click to download full resolution via product page](#)

Caption: Role as an intermediate in active pharmaceutical ingredient (API) synthesis.

This utility highlights the importance of (3,4-Dimethoxyphenyl)acetone in the pharmaceutical supply chain, where the purity and consistent supply of such intermediates are critical for drug manufacturing. [4]

Protocol for Analytical Characterization: GC-MS

To ensure the purity and identity of (3,4-Dimethoxyphenyl)acetone, a robust analytical method is required. Gas Chromatography-Mass Spectrometry (GC-MS) is an ideal technique for this purpose, providing both separation and structural identification.

Objective: To confirm the identity and assess the purity of a sample of (3,4-Dimethoxyphenyl)acetone.

Methodology:

- Sample Preparation:
 - Prepare a 1 mg/mL stock solution of the sample in a high-purity solvent such as ethyl acetate or dichloromethane. The choice of solvent is critical to ensure complete dissolution and compatibility with the GC inlet.
 - Perform a serial dilution to a final concentration of approximately 10-50 µg/mL. This concentration is optimal for avoiding detector saturation while ensuring a strong signal-to-noise ratio.
- GC-MS Instrumentation and Conditions:
 - Gas Chromatograph: Agilent 8890 GC or equivalent.
 - Mass Spectrometer: Agilent 5977B MSD or equivalent.
 - GC Column: A mid-polarity column, such as a DB-5ms or HP-5ms (30 m x 0.25 mm x 0.25 µm), is chosen for its excellent resolving power for a wide range of aromatic compounds.

- Injection: 1 μL of the prepared sample is injected in split mode (e.g., 50:1 split ratio) to prevent column overloading.
- Inlet Temperature: 250 $^{\circ}\text{C}$. This temperature ensures rapid and complete volatilization of the analyte without thermal degradation.
- Oven Temperature Program:
 - Initial temperature: 100 $^{\circ}\text{C}$, hold for 1 minute.
 - Ramp: Increase at 15 $^{\circ}\text{C}/\text{min}$ to 280 $^{\circ}\text{C}$.
 - Final hold: Hold at 280 $^{\circ}\text{C}$ for 5 minutes. This program is designed to provide good separation from potential impurities and ensure the target analyte elutes with a sharp, symmetrical peak.
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- MS Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Source Temperature: 230 $^{\circ}\text{C}$.
 - Quadrupole Temperature: 150 $^{\circ}\text{C}$.
 - Scan Range: 40-400 m/z. This mass range covers the molecular ion and expected fragmentation patterns.
- Data Analysis (Self-Validation):
 - Identity Confirmation: The retention time of the major peak in the sample chromatogram must match that of a certified reference standard. The acquired mass spectrum must also match the library spectrum (e.g., NIST) and show the expected molecular ion peak (m/z 194) and characteristic fragment ions.
 - Purity Assessment: Purity is determined by calculating the area percentage of the main peak relative to the total area of all peaks in the chromatogram. A purity of >97% is often

required for use in synthesis. [9]

Safety and Handling

(3,4-Dimethoxyphenyl)acetone is an industrial chemical and must be handled with appropriate care. [1]

- Hazards: May cause skin, eye, and respiratory tract irritation (Risk Statement R36/37). [4]*
Precautions: Handle in a well-ventilated area, wearing appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. Avoid contact with skin and eyes (Safety Statement S24/25). [4]*
Storage: Store in a tightly sealed container in a cool, dry place away from incompatible substances like strong oxidizing agents. [4][5]

Conclusion

(3,4-Dimethoxyphenyl)acetone, CAS 776-99-8, is a well-characterized aromatic ketone with a molecular formula of $C_{11}H_{14}O_3$ and a molecular weight of 194.23 g/mol. Its molecular structure is fundamental to its role as a high-value intermediate in the synthesis of pharmaceuticals, most notably methyl dopa. A thorough understanding of its physicochemical properties, synthetic routes, and analytical profiles is essential for its effective and safe utilization in research and commercial drug development.

References

- Cheméo. (n.d.). Chemical Properties of 3,4-Dimethoxyphenylacetone (CAS 776-99-8). Retrieved from [\[Link\]](#)
- Pharmaffiliates. (n.d.). CAS No : 776-99-8 | Product Name : 3,4-Dimethoxyphenylacetone (BSC). Retrieved from [\[Link\]](#)
- LookChem. (n.d.). 3,4-Dimethoxyphenylacetone CAS 776-99-8. Retrieved from [\[Link\]](#)
- NIST. (n.d.). 3,4-Dimethoxyphenylacetone. In NIST Chemistry WebBook. Retrieved from [\[Link\]](#)
- Fisher Scientific. (n.d.). CAS RN 776-99-8. Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. CAS 776-99-8: (3,4-Dimethoxyphenyl)acetone | CymitQuimica [cymitquimica.com]
- 2. 3,4-Dimethoxyphenylacetone [webbook.nist.gov]
- 3. 3,4-Dimethoxyphenylacetone (CAS 776-99-8) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 4. 3,4-Dimethoxyphenylacetone CAS 776-99-8 [homesunshinepharma.com]
- 5. 3, 4-Dimethoxyphenylacetone/ (3, 4-Dimethoxyphenyl) Acetone CAS 776-99-8 Veratone [sunwisechem.com]
- 6. 3,4-Dimethoxyphenylacetone | CAS: 776-99-8 | Chemical Product | FINETECH INDUSTRY LIMITED - FINETECH INDUSTRY LIMITED - Custom Synthesis and Chemical Reagents Supplier [finetechnology-ind.com]
- 7. CAS RN 776-99-8 | Fisher Scientific [fishersci.ch]
- 8. pharmaffiliates.com [pharmaffiliates.com]
- 9. 3,4-Dimethoxyphenylacetone | 776-99-8 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- To cite this document: BenchChem. [Core Chemical Identity and Molecular Structure]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3269469/docs#core-chemical-identity-and-molecular-structure>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)